

acrylic anhydride structural formula and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acrylic anhydride

Cat. No.: B7721705

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An In-depth Technical Guide to Acrylic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **acrylic anhydride**, a highly reactive reagent used in various fields of chemical synthesis. This document details its chemical structure, properties, synthesis, and reactivity, with a focus on practical applications for research and development.

Chemical Structure and Identification

Acrylic anhydride, also known as 2-propenoic acid anhydride, is the acid anhydride of acrylic acid. It is a symmetrical anhydride characterized by two vinyl groups conjugated to carbonyl centers.

- Chemical Formula: $C_6H_6O_3$
- Molecular Weight: 126.11 g/mol
- CAS Number: 2051-76-5
- SMILES: O=C(C=C)OC(=O)C=C

- InChI Key: ARJOQCYCJMAIFR-UHFFFAOYSA-N

Structure:

Physicochemical Properties

Acrylic anhydride is a colorless to pale yellow liquid with a pungent odor. It is typically stabilized with inhibitors such as 4-methoxyphenol (MEHQ) to prevent spontaneous polymerization.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	
Purity	>95.0% (GC)	
Boiling Point	203.8 °C at 760 mmHg	
Density	1.065 g/cm ³	
Refractive Index (n _D ²⁰)	1.444	
Flash Point	72 °C (161.6 °F)	
Storage Temperature	2-8 °C	
Solubility	Soluble in organic solvents (acetone, ether). Limited solubility in water.	

Synthesis of Acrylic Anhydride

Several methods for the synthesis of **acrylic anhydride** have been reported. Below is a detailed protocol based on the reaction of acryloyl chloride with acrylic acid.

Experimental Protocol: Synthesis from Acryloyl Chloride and Acrylic Acid

This procedure provides **acrylic anhydride** in a 70-80% yield.

Materials:

- Acryloyl chloride (2.7 g, 30 mmol)
- Acrylic acid (2.0 g, 30 mmol)
- Triethylamine (2.8 g, 30 mmol)
- Tetrahydrofuran (THF), anhydrous (50 mL)
- Dichloromethane (CH_2Cl_2) (25 mL)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- To an ice-cooled solution of acrylic acid and triethylamine in THF (50 mL), add acryloyl chloride (2.7 g, 30 mmol) dropwise over 5 minutes.
- Allow the solution to warm to room temperature and stir for 16 hours.
- A precipitate of triethylammonium chloride (NH_4^+Cl^-) will form. Collect this precipitate by filtration through a fritted glass filter.
- Remove the solvent from the filtrate by rotary evaporation.
- Dissolve the residue in dichloromethane (25 mL).
- Wash the organic solution twice with a dilute aqueous NaHCO_3 solution (50 mL each) and once with brine (50 mL).
- Dry the organic layer over anhydrous Na_2SO_4 .
- Filter the solution and remove the solvent by rotary evaporation to yield **acrylic anhydride** as a light yellow liquid (approx. 2.8 g, 80% yield). The product can often be used without further purification.

Spectroscopic Data

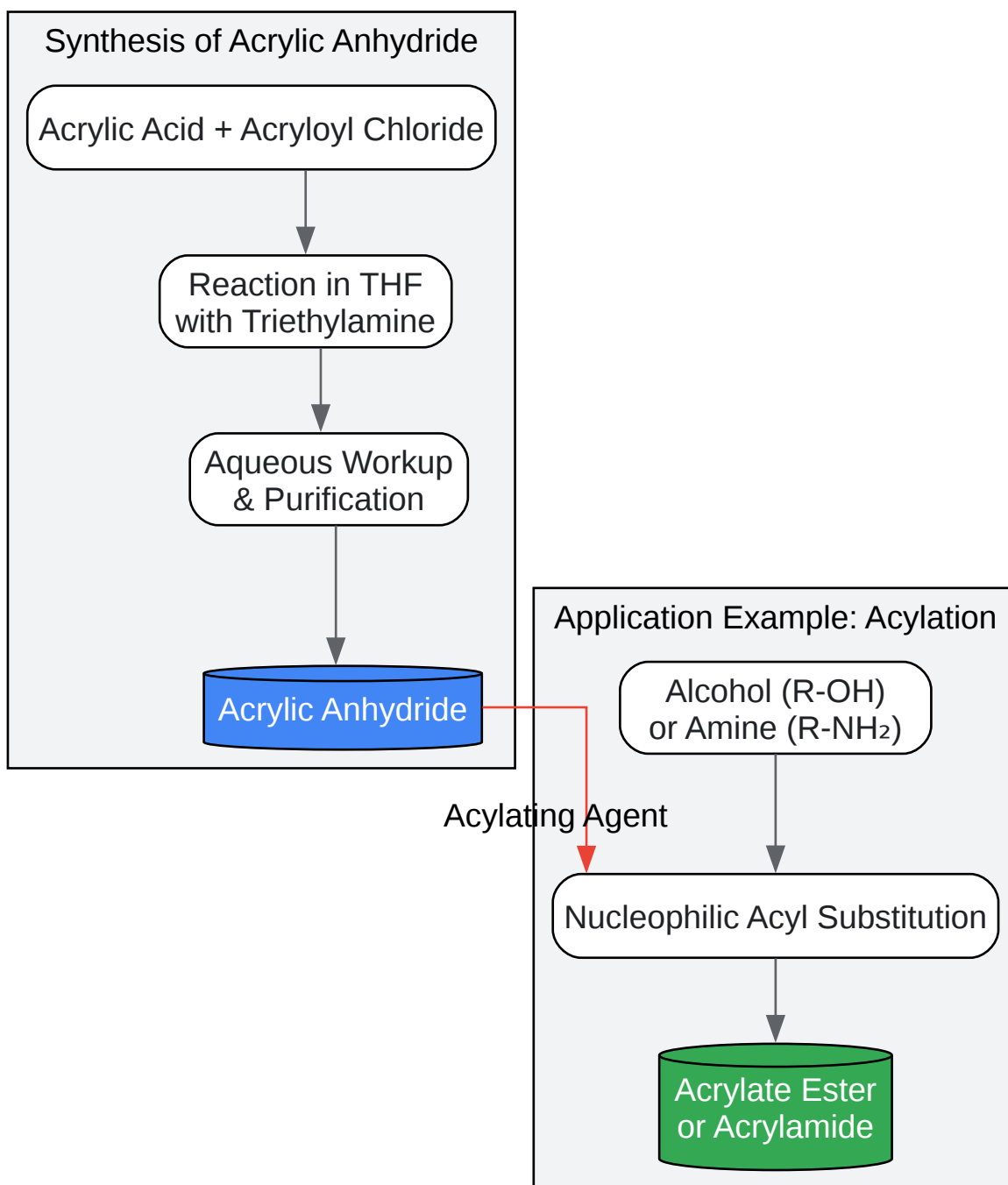
Spectroscopic analysis is crucial for the characterization of **acrylic anhydride**.

Spectroscopic Data	Description
^1H NMR (CDCl_3)	δ 6.04 (m, =CH trans to CO), δ 6.14 (m, =CH gem to CO), δ 6.50 (d, =CH cis to CO).
^{13}C NMR (CDCl_3)	δ 127.4 (=CH), δ 134.7 (=CH ₂), δ 161.2 (C=O).
Infrared (IR)	Characteristic strong C=O stretching bands for an acid anhydride are expected around 1820 cm^{-1} (asymmetric stretch) and 1760 cm^{-1} (symmetric stretch). A C=C stretching band is expected around 1635 cm^{-1} .

Reactivity and Applications

Acrylic anhydride is a powerful acylating agent and a monomer for specialty polymers. Its primary use is in the preparation of acrylate and acrylamide monomers. It readily participates in nucleophilic acyl substitution reactions with alcohols and amines.

Logical Workflow: Synthesis and Use of **Acrylic Anhydride**



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Caption: Workflow from synthesis to application of **acrylic anhydride**.

Reaction Mechanism: Base-Catalyzed Acylation of an Alcohol

Caption: Mechanism of alcohol acylation using **acrylic anhydride**.

Safety and Handling

Acrylic anhydride is a combustible and corrosive liquid that is irritating to the skin, eyes, and respiratory system.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Keep away from heat, sparks, and open flames. Avoid contact with moisture as it can hydrolyze to acrylic acid.
- Storage: Store in a cool, dry place (2-8°C) in a tightly sealed, corrosion-resistant container. The product is typically stabilized with an inhibitor; check the product label for details.
- Disposal: Dispose of contents/container to an approved waste disposal plant.
- To cite this document: BenchChem. [acrylic anhydride structural formula and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7721705#acrylic-anhydride-structural-formula-and-cas-number\]](https://www.benchchem.com/product/b7721705#acrylic-anhydride-structural-formula-and-cas-number)

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